

Dapoxetine-d6: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Dapoxetine-d6

Cat. No.: B12398498

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For Researchers, Scientists, and Drug Development Professionals

Dapoxetine-d6 is the deuterated analog of Dapoxetine, a selective serotonin reuptake inhibitor (SSRI) used for the treatment of premature ejaculation.^{[1][2]} As a stable isotope-labeled internal standard, **Dapoxetine-d6** is a critical tool in pharmacokinetic and metabolic studies, enabling precise quantification of Dapoxetine in biological matrices. This technical guide provides a comprehensive overview of the chemical properties, metabolic pathways, and relevant experimental methodologies associated with **Dapoxetine-d6**.

Chemical and Physical Properties

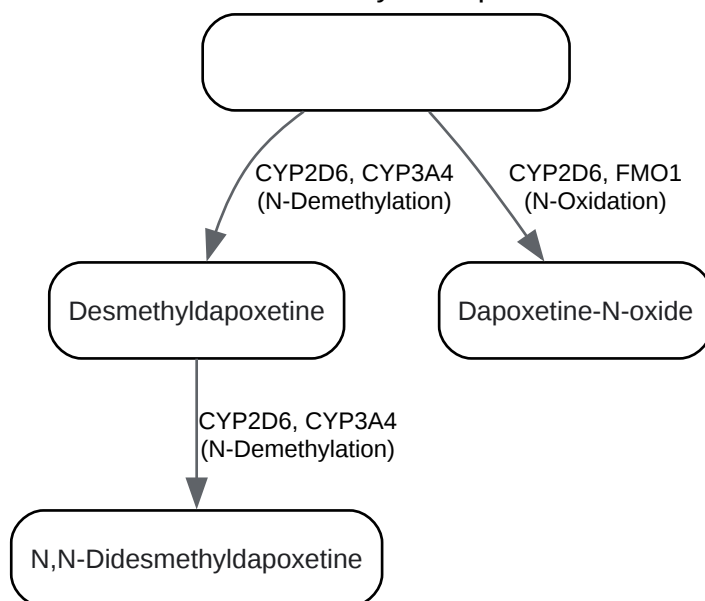
Dapoxetine-d6 is structurally identical to Dapoxetine, with the exception of six hydrogen atoms on the N,N-dimethyl groups being replaced by deuterium. This isotopic substitution results in a higher molecular weight, which allows for its differentiation from the parent drug in mass spectrometry-based analyses, without significantly altering its chemical behavior.

Property	Value	Reference
Analyte Name	Dapoxetine-d6 Hydrochloride	[3]
CAS Number	1246814-76-5	[3][4]
Molecular Formula	C ₂₁ H ₁₈ D ₆ ClNO	
Molecular Weight	347.91 g/mol	
Exact Mass	347.1923026 u	
Isotope Atom Count	6	
Topological Polar Surface Area	12.5 Å ²	
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	2	
Rotatable Bond Count	6	
Complexity	337	

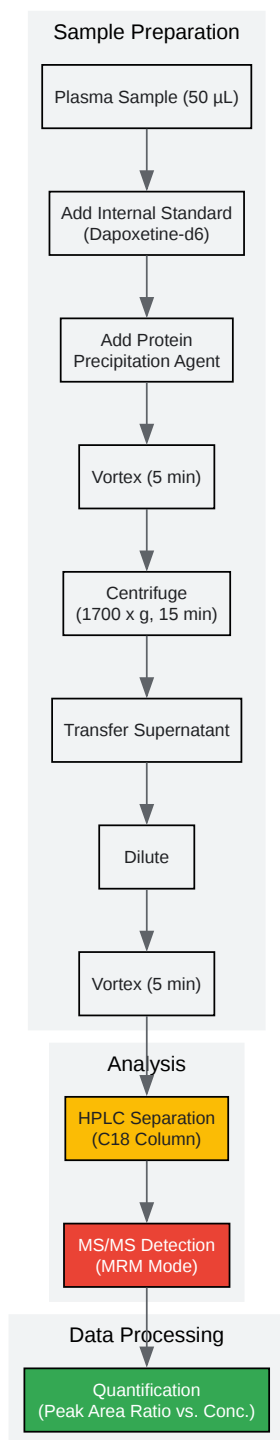
Metabolic Pathways

Dapoxetine is primarily metabolized in the liver by cytochrome P450 enzymes, specifically CYP3A4 and CYP2D6, as well as flavin-containing monooxygenase 1 (FMO1). The major metabolic pathways involve N-demethylation and N-oxidation. It is presumed that **Dapoxetine-d6** undergoes the same metabolic transformations. The primary metabolites are Desmethyldapoxetine and Dapoxetine-N-oxide. Further metabolism can lead to N,N-didesmethyldapoxetine. The polymorphism of the CYP2D6 enzyme can significantly influence the metabolic rate of Dapoxetine.

Metabolic Pathway of Dapoxetine



Bioanalytical Workflow for Dapoxetine Quantification

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